

3,3,5-Trimethylheptane CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3,5-Trimethylheptane

Cat. No.: B1193924

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An In-depth Technical Guide to 3,3,5-Trimethylheptane

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3,5-Trimethylheptane is a branched-chain alkane with the chemical formula $C_{10}H_{22}$. As a saturated hydrocarbon, it is a colorless, flammable liquid. This document provides a comprehensive overview of its chemical and physical properties, along with insights into its synthesis, analysis, and safe handling procedures. While not a direct therapeutic agent, its use as a solvent, a reference compound in analytical chemistry, and a component in fuel formulations makes it relevant to various scientific disciplines.

Chemical and Physical Properties

The structural and physical characteristics of **3,3,5-Trimethylheptane** are summarized in the table below. These properties are crucial for its application in experimental and industrial settings.

Property	Value
CAS Number	7154-80-5[1][2]
Molecular Formula	C10H22[1][2]
Molecular Weight	142.28 g/mol [1]
IUPAC Name	3,3,5-Trimethylheptane[1]
Boiling Point	156 °C
Density	0.755 g/mL
Refractive Index	1.423

Synthesis and Reactivity

The synthesis of **3,3,5-trimethylheptane** can be achieved through several established organic chemistry routes. These methods typically involve the formation of carbon-carbon bonds to construct the branched alkane skeleton.

General Synthesis Routes:

- **Alkylation:** This approach involves the reaction of a smaller alkane or alkene with an alkylating agent in the presence of a catalyst. For instance, isobutylene could be reacted with a suitable pentyl derivative under acidic conditions.
- **Isomerization:** Straight-chain alkanes, such as n-decane, can be isomerized to form branched isomers like **3,3,5-trimethylheptane** using a catalyst, often a strong acid or a supported metal catalyst at elevated temperatures and pressures.
- **Grignard Reaction:** A multi-step synthesis could involve the reaction of a Grignard reagent (e.g., a pentyl magnesium halide) with a ketone, followed by dehydration and hydrogenation to yield the final saturated alkane.

Due to its saturated nature, **3,3,5-trimethylheptane** is relatively unreactive. However, it can undergo combustion and free-radical halogenation under appropriate conditions.

Experimental Protocols

General Protocol for Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Given its volatility, gas chromatography is the ideal method for the analysis of **3,3,5-trimethylheptane**. The following is a general protocol for its identification and quantification.

1. Sample Preparation:

- If **3,3,5-trimethylheptane** is a component of a larger mixture, dissolve the sample in a volatile organic solvent such as hexane or dichloromethane.
- If analyzing for purity, a direct injection of a diluted sample is appropriate.
- An internal standard (e.g., a deuterated alkane or an alkane with a different chain length) can be added for accurate quantification.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 μ m), is suitable for separating alkanes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: Increase to 200 °C at a rate of 10 °C/min.
 - Hold: Hold at 200 °C for 5 minutes.
- Injector: Split/splitless injector at 250 °C.

- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-300.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.

3. Data Analysis:

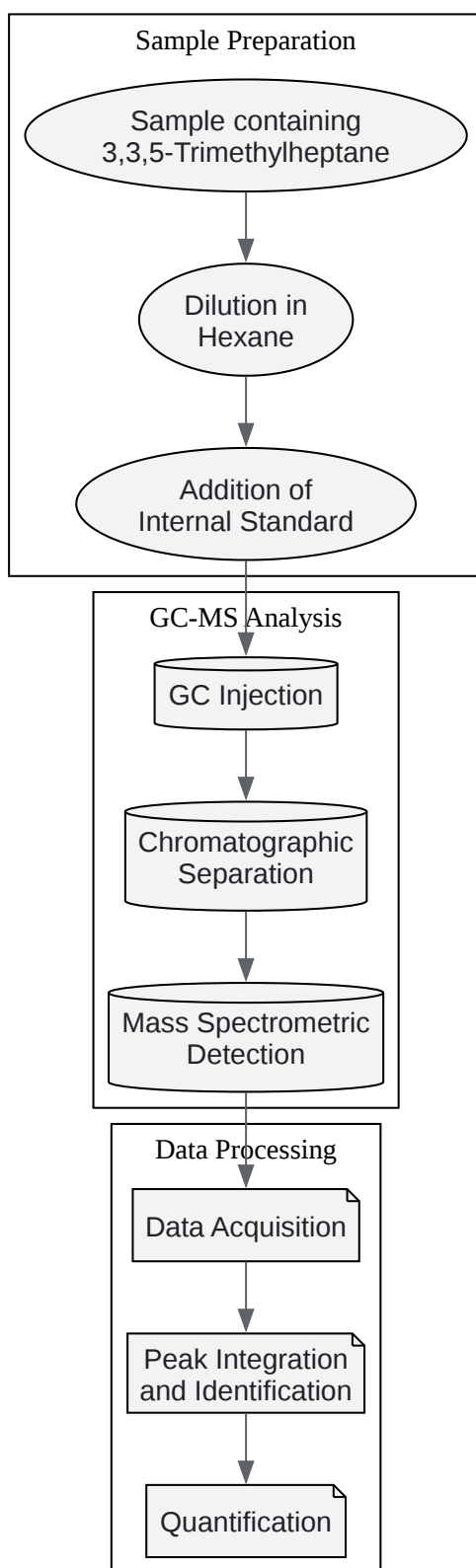
- The retention time of the peak corresponding to **3,3,5-trimethylheptane** can be compared to that of a known standard for identification.
- The mass spectrum will show a characteristic fragmentation pattern for this branched alkane, which can be compared to a library database (e.g., NIST) for confirmation.

Safety and Handling

3,3,5-Trimethylheptane is a flammable liquid and should be handled with appropriate safety precautions.^{[1][3]}

- Handling: Work in a well-ventilated area, preferably in a chemical fume hood.^[3] Avoid contact with skin, eyes, and clothing.^[3] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[4]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.^[3]
- Disposal: Dispose of in accordance with local, state, and federal regulations for flammable organic solvents.

Visualizations



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Caption: Workflow for the analysis of **3,3,5-Trimethylheptane** by GC-MS.

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- To cite this document: BenchChem. [3,3,5-Trimethylheptane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193924#3-3-5-trimethylheptane-cas-number-and-molecular-weight]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com